

"physicochemical properties of Cyclopropanecarboximidamide"

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Compound of Interest

Compound Name: Cyclopropanecarboximidamide

CAS No.: 54070-74-5

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An In-depth Technical Guide to the Physicochemical Properties of
Cyclopropanecarboximidamide

Introduction

Cyclopropanecarboximidamide, a molecule featuring a strained three-membered carbocyclic ring attached to an imidamide functional group, represents a valuable scaffold in medicinal chemistry and drug discovery. The rigid conformation and unique electronic properties imparted by the cyclopropyl ring can enhance metabolic stability, improve binding affinity, and modulate pharmacokinetic profiles. This guide offers a comprehensive analysis of the core physicochemical properties of **Cyclopropanecarboximidamide**, providing researchers, scientists, and drug development professionals with the technical data and field-proven insights necessary for its effective application.

A critical distinction must be made at the outset. While the parent compound, **Cyclopropanecarboximidamide**, is the primary subject, much of the available experimental data pertains to its more common and stable form, **Cyclopropanecarboximidamide hydrochloride** (CAS 57297-29-7).^{[1][2][3]} This guide will address both species, clearly

differentiating between experimental data for the salt and computed or inferred properties for the free base. Understanding these properties is paramount as they directly influence a compound's behavior from initial synthesis and purification to its ultimate biological activity and formulation.

Molecular Identity and Structure

The foundational step in characterizing any chemical entity is to establish its precise molecular structure and associated identifiers. The imidamide functional group, characterized by a C(=N)N moiety, is a key feature influencing the molecule's reactivity and physical properties.

The structures for the free base and its hydrochloride salt are presented below:

- **Cyclopropanecarboximidamide** (Free Base): The neutral molecule.
- **Cyclopropanecarboximidamide Hydrochloride**: The salt form, where the imidamide group is protonated and associated with a chloride counter-ion.

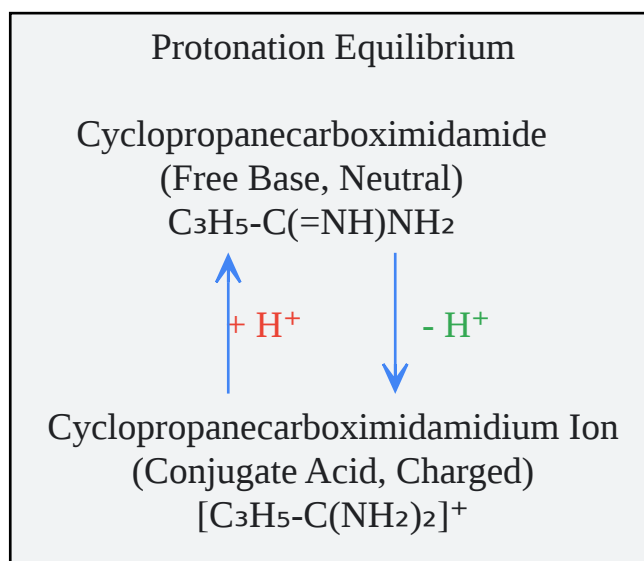
A summary of key identifiers for both forms is provided in the table below.

Property	Cyclopropanecarboximidamide (Free Base)	Cyclopropanecarboximidamide Hydrochloride
IUPAC Name	cyclopropanecarboximidamide	cyclopropanecarboximidamide; hydrochloride[2]
CAS Number	Not readily available	57297-29-7[1][2][3]
Molecular Formula	C ₄ H ₈ N ₂	C ₄ H ₉ ClN ₂ [1][2]
Molecular Weight	84.12 g/mol (Computed)	120.58 g/mol [1][2]
Canonical SMILES	C1CC1C(=N)N	C1CC1C(=N)N.Cl[2]
InChI Key	AIMMVWEOZMVMS-UHFFFAOYSA-N	JRYOZJIRAVZGMV-UHFFFAOYSA-N[2][3]
PubChem CID	431751[2]	2781916[2]

Acid-Base Properties and Ionization (pKa)

Field Insight: The pKa is arguably one of the most critical physicochemical parameters for any drug candidate. It governs the extent of ionization at a given pH, which in turn dictates aqueous solubility, membrane permeability, and receptor-binding interactions. For a basic compound like **Cyclopropanecarboximidamide**, the pKa value indicates the pH at which 50% of the molecules are in their protonated (charged) form and 50% are in their neutral (free base) form.

The imidamide functional group is strongly basic due to the delocalization of the positive charge across the two nitrogen atoms upon protonation, forming a resonance-stabilized cation. This is structurally analogous to the guanidinium ion, one of the strongest organic bases. While a specific experimental pKa for **Cyclopropanecarboximidamide** is not readily available in the searched literature, it is expected to be high, likely in the range of 10-12, similar to other simple amidines. This high basicity ensures that the compound will be predominantly protonated and positively charged at physiological pH (~7.4).



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Caption: Protonation equilibrium of **Cyclopropanecarboximidamide**.

Experimental Protocol: Potentiometric Titration for pKa Determination

This method provides a reliable, self-validating system for measuring pKa.

- Preparation: Accurately weigh a sample of **Cyclopropanecarboximidamide** hydrochloride and dissolve it in a known volume of deionized water or a suitable co-solvent system if solubility is limited.
- Titration Setup: Place the solution in a thermostatted vessel and use a calibrated pH electrode to monitor the pH.
- Titration: Titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH), adding the titrant in small, precise increments.
- Data Acquisition: Record the pH of the solution after each addition of titrant.
- Analysis: Plot the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point on the resulting titration curve. Specialized software is used to calculate the pKa by fitting the data to the Henderson-Hasselbalch equation.

Lipophilicity (LogP & LogD)

Field Insight: Lipophilicity, the "greasiness" of a molecule, is a key determinant of its ADME (Absorption, Distribution, Metabolism, and Excretion) properties. It is typically expressed as the logarithm of the partition coefficient (LogP) between octanol and water. For an ionizable compound like **Cyclopropanecarboximidamide**, the distribution coefficient (LogD) is more relevant, as it accounts for the partition of both the neutral and ionized forms at a specific pH.

- LogP: Refers to the partition of the neutral (free base) form.
- LogD at pH 7.4: A more physiologically relevant parameter, which will be significantly lower than the LogP due to the compound's high degree of ionization (protonation) in the aqueous phase at this pH.

While experimental values are not available from the search results, computational models predict a XLogP3 value of -0.4 for the related compound, cyclopropanecarboxamide.^[4] The imidamide is expected to be more polar than the amide, suggesting the LogP of the **Cyclopropanecarboximidamide** free base is likely also low (less than 1).

Caption: Workflow for Shake-Flask LogP Determination.

Solubility

Field Insight: Adequate aqueous solubility is a prerequisite for systemic drug delivery. Poor solubility can lead to low bioavailability and challenging formulation development. As an ionizable base, the solubility of **Cyclopropanecarboximidamide** is highly pH-dependent.

The hydrochloride salt is reported to be soluble in water.^{[5][6]} This is expected, as the salt form is ionic and readily solvated by polar water molecules. The free base form would be significantly less soluble in aqueous media. The hygroscopic nature of the hydrochloride salt further indicates its affinity for water.^{[5][6]}

Experimental Protocol: Thermodynamic Solubility Determination

- **Sample Preparation:** Add an excess amount of the solid compound (e.g., **Cyclopropanecarboximidamide** HCl) to a vial containing a buffer of known pH (e.g., phosphate-buffered saline at pH 7.4).
- **Equilibration:** Agitate the suspension at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the solid and dissolved states.
- **Separation:** Separate the undissolved solid from the solution by centrifugation and/or filtration.
- **Quantification:** Accurately dilute the resulting saturated supernatant and determine the concentration of the dissolved compound using a validated analytical method, such as HPLC-UV.^{[7][8]}

Physical and Spectroscopic Characterization

A combination of physical measurements and spectroscopic analysis provides a definitive fingerprint for the compound, ensuring identity, purity, and structural integrity.

Physical Properties

These bulk properties are crucial for handling, storage, and formulation.

Property	Value (for Cyclopropanecarboximide HCl)	Significance
Appearance	White to almost white or light yellow crystalline powder[3][6]	Basic quality control check.
Melting Point	122.0 - 131.0 °C[3]	Indicator of purity and crystal lattice energy.
Hygroscopicity	Reported as hygroscopic[5][6]	Critical for handling and storage; requires controlled low-humidity environment.

Spectroscopic Profile

Spectroscopic data provides an unambiguous confirmation of the molecular structure.[9][10][11]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would show characteristic signals for the cyclopropyl protons (typically complex multiplets in the upfield region, $\sim 0.5\text{-}1.5$ ppm) and broad, exchangeable signals for the N-H protons.
 - ^{13}C NMR: Would reveal signals for the cyclopropyl carbons and a distinct downfield signal for the C=N carbon of the imidamide group.
- Infrared (IR) Spectroscopy: Expected to show strong absorption bands corresponding to N-H stretching vibrations (typically broad, in the $3200\text{-}3400\text{ cm}^{-1}$ region) and a C=N stretching vibration ($\sim 1640\text{-}1680\text{ cm}^{-1}$).
- Mass Spectrometry (MS): In Electron Ionization (EI) mode, the mass spectrum would show the molecular ion peak corresponding to the mass of the free base ($m/z \sim 84$). Electrospray Ionization (ESI) in positive mode would show the protonated molecule $[\text{M}+\text{H}]^+$ at $m/z \sim 85$.

- Raman Spectroscopy: Data for the hydrochloride salt is available, providing complementary vibrational information to IR spectroscopy.[\[2\]](#)

Stability Assessment

Field Insight: Ensuring a molecule's stability is a non-negotiable aspect of drug development, directly impacting shelf-life, safety, and efficacy. Stability studies are performed under controlled conditions as mandated by ICH guidelines.[\[12\]](#)[\[13\]](#)

The primary stability concerns for **Cyclopropanecarboximidamide** are:

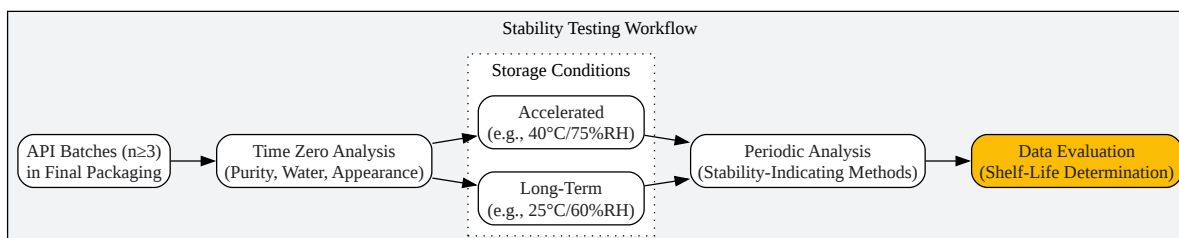
- Hygroscopicity: The hydrochloride salt readily absorbs moisture from the air, which can lead to physical changes (e.g., deliquescence) and potentially initiate chemical degradation.[\[5\]](#)[\[6\]](#) Storage in a desiccated, inert atmosphere is crucial.[\[6\]](#)
- Hydrolysis: The imidamide functional group is susceptible to hydrolysis, which would cleave the C=N bond to yield cyclopropanecarboxamide (CAS 6228-73-5).[\[4\]](#)[\[14\]](#)[\[15\]](#) This degradation is typically catalyzed by acid or base and is temperature-dependent.

Protocol Outline: ICH-Compliant Stability Study

A robust stability program is a self-validating system for determining shelf-life.

- Batch Selection: Use at least three batches of the drug substance packaged in the proposed storage container.
- Storage Conditions:
 - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH.
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH.
- Testing Intervals:
 - Long-Term: 0, 3, 6, 9, 12, 18, 24 months, and annually thereafter.
 - Accelerated: 0, 3, and 6 months.

- Analytical Methods: At each time point, test the samples for key attributes using validated, stability-indicating methods (e.g., HPLC for purity and degradation products, Karl Fischer titration for water content, and appearance checks).



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Caption: Workflow for an ICH-compliant stability study.

Conclusion

Cyclopropanecarboximidamide is a foundational building block whose utility is defined by its physicochemical properties. It is a highly basic, polar molecule that is predominantly handled as its water-soluble hydrochloride salt. Key considerations for researchers include its high pKa, ensuring ionization at physiological pH, and the hygroscopic nature of its salt form, which necessitates careful handling and storage. The potential for hydrolysis of the imidamide group is the primary chemical stability concern. A thorough understanding and experimental characterization of the properties outlined in this guide are essential for leveraging this valuable chemical scaffold in research and development endeavors.

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